

Proper Disposal Procedures for Dichloromethane (Methylene Chloride)

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Compound of Interest

Compound Name: Dichloroalumane

Cat. No.: B101752

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Disclaimer: The following guidelines are intended for researchers, scientists, and drug development professionals and are based on the assumption that the query "**dichloroalumane**" was a typographical error for "dichloromethane" (DCM), a common laboratory solvent. Dichloromethane is a hazardous chemical requiring strict handling and disposal protocols.^[1] Always consult your institution's specific safety data sheets (SDS) and waste disposal procedures.

Immediate Safety and Handling Precautions

Dichloromethane poses significant health risks, including skin and eye irritation, central nervous system depression, and potential cancer risks.^{[1][2]} Due to its high volatility, it is a primary inhalation hazard.^[3] Adherence to the following personal protective equipment (PPE) guidelines is mandatory when handling DCM:

- Ventilation: Always handle dichloromethane in a certified chemical fume hood to minimize inhalation exposure.^[1]
- Eye Protection: Wear safety goggles or a face shield.^[4]
- Protective Clothing: A buttoned lab coat is the minimum requirement.^[5]
- Gloves: Dichloromethane can readily penetrate standard nitrile gloves in under 10 minutes.^[5] For handling small quantities, double-gloving with nitrile or using a nitrile and neoprene combination is recommended.^[5] For larger volumes or spill cleanup, consider more resistant

gloves like SilverShield.[5] Contaminated gloves should be removed and disposed of immediately.[5]

Step-by-Step Disposal Protocol

1. Waste Collection and Segregation:

- Designated Waste Container: Collect all dichloromethane waste in a designated, properly labeled, and sealable container.[4] The container should be compatible with chlorinated solvents.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste: Dichloromethane" and should list any other constituents mixed with the solvent.
- Segregation: Do not mix dichloromethane waste with other solvent waste streams unless specifically permitted by your institution's waste management plan. Store DCM waste away from incompatible chemicals.[5]

2. Spill Management: In the event of a dichloromethane spill, immediate action is necessary to contain the area and prevent exposure.

- Evacuate and Ventilate: Evacuate all non-essential personnel from the immediate area.[1] Ensure the area is well-ventilated, preferably within a fume hood.[4]
- Containment: For small spills, use an inert absorbent material such as sand, diatomaceous earth, or a commercial solvent absorbent to dike and absorb the liquid.[1][6]
- Collection: Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[6]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the spill to your institution's environmental health and safety (EHS) office.

3. Formal Disposal:

- Professional Disposal: Dichloromethane waste must be disposed of through an approved hazardous waste disposal facility.[7] Do not pour dichloromethane down the drain.

- Institutional Procedures: Follow your institution's specific procedures for hazardous waste pickup and disposal. This typically involves completing a hazardous waste manifest and scheduling a pickup with the EHS department.

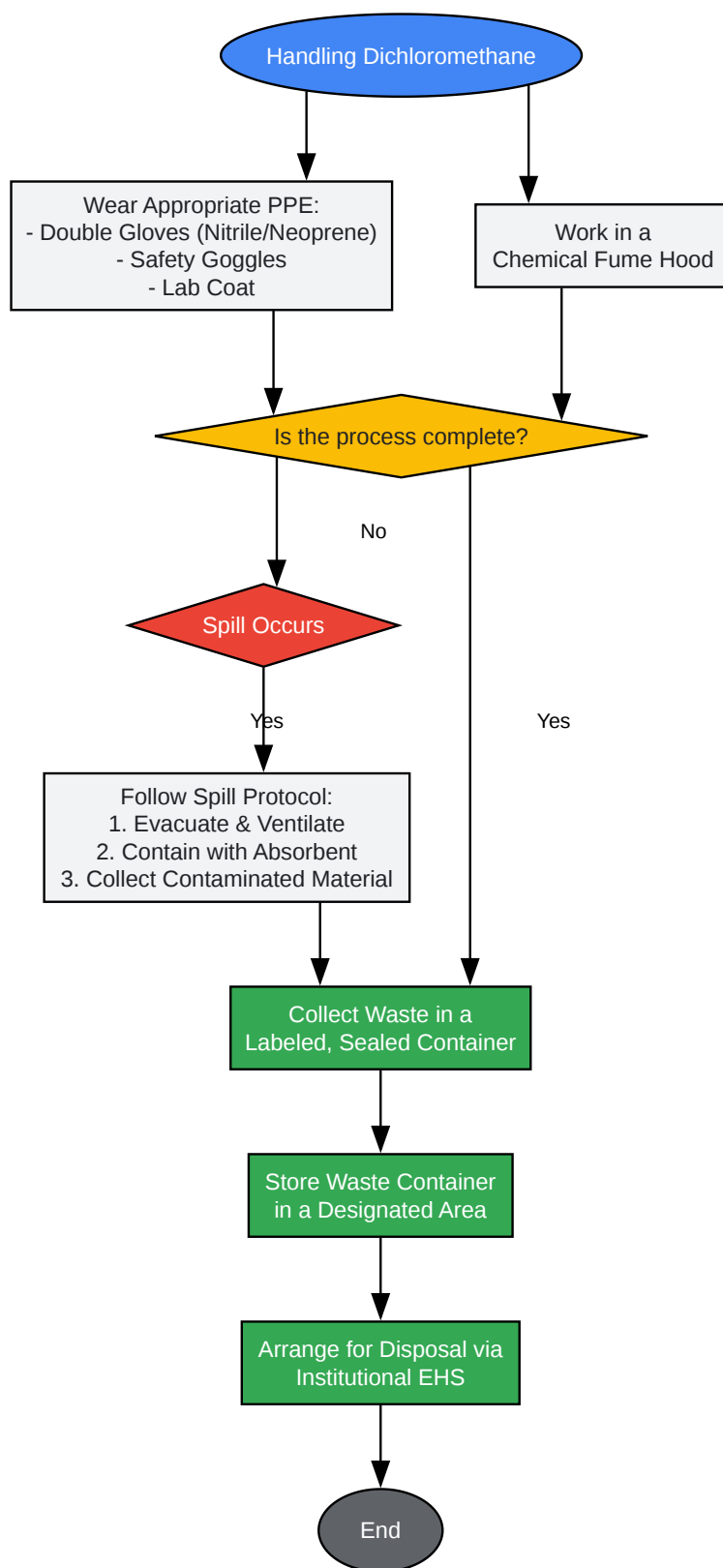
Exposure Limits and Quantitative Data

Exposure to dichloromethane is regulated to minimize health risks. The following table summarizes key exposure limits.

Parameter	Value	Notes
OSHA Workplace Exposure Standard (8-hour TWA)	50 ppm (174 mg/m ³)	Time-Weighted Average over an 8-hour shift.[2]
EPA Inhalation Exposure Limit (ECEL) (8-hour TWA)	2 ppm	A newer, more protective limit established under the Toxic Substances Control Act (TSCA).[5]
EPA Inhalation Exposure Limit (ECEL) (15-min TWA)	16 ppm	Short-Term Exposure Limit over a 15-minute period.[5]
Boiling Point	40 °C (104 °F)	Do not heat above its boiling point.[1][8]

Dichloromethane Waste Handling Workflow

The following diagram illustrates the decision-making process for handling dichloromethane and its waste in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of dichloromethane waste.

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